

Cross-Validation of PGD2-DP2R Binding: A Comparative Guide to Orthogonal Experimental Approaches

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Compound of Interest

Compound Name: Prostaglandin D2 Dopamine-d4

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This guide provides a comprehensive comparison of orthogonal experimental approaches for validating the binding of Prostaglandin D2 (PGD2) to its receptor, DP2 (also known as CRTH2). By employing a multi-faceted strategy that combines direct binding assays with functional readouts, researchers can build a robust body of evidence to confidently characterize this critical interaction in inflammatory and allergic disease pathways.

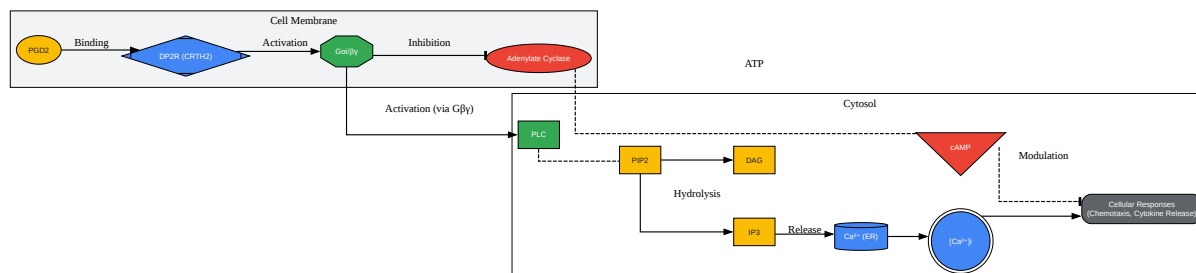
Quantitative Comparison of PGD2 and Metabolite Binding and Function at the DP2 Receptor

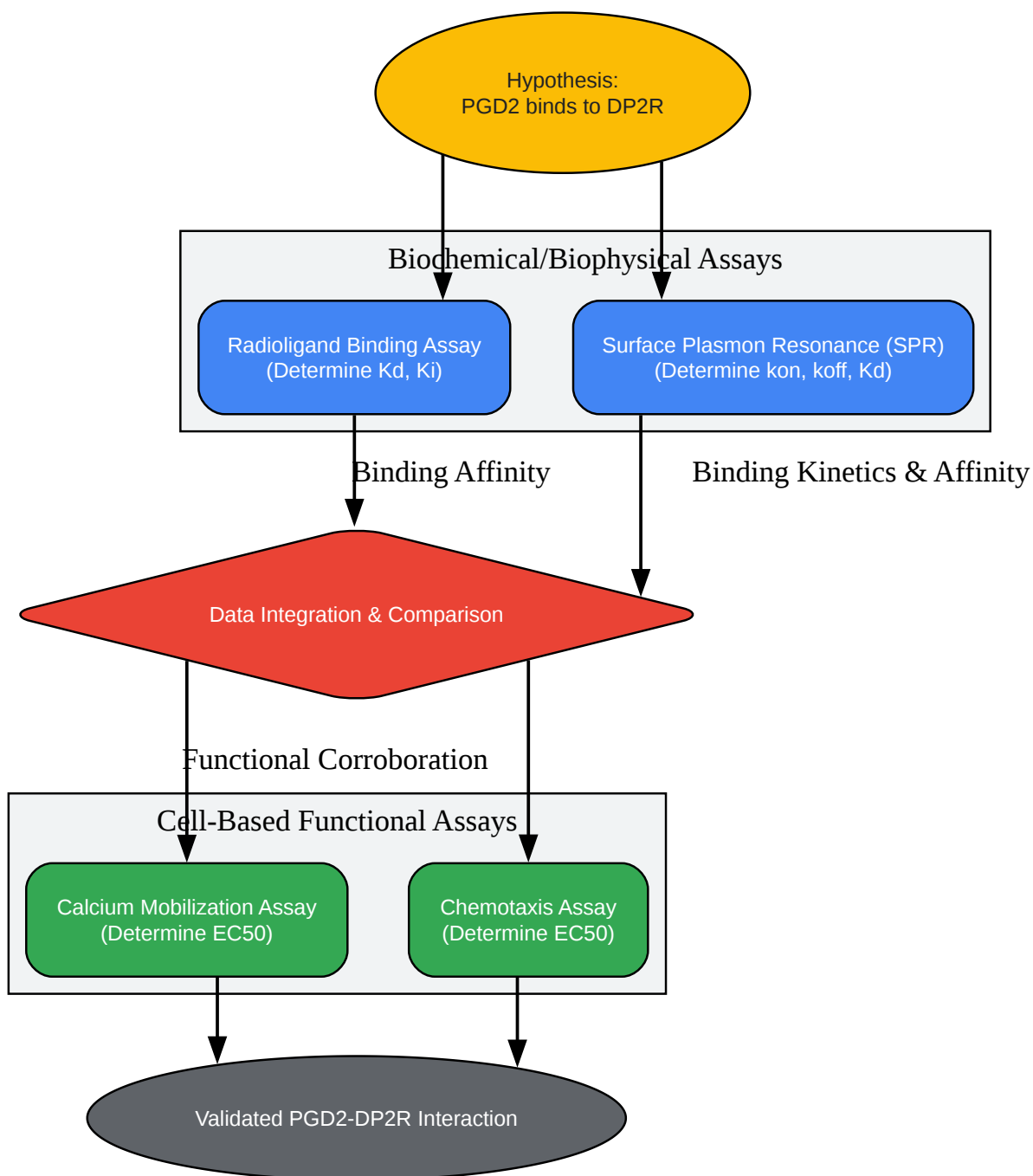
The following table summarizes the binding affinities (K_d , K_i) and functional potencies (EC_{50}) of PGD2 and its key metabolites for the DP2 receptor, as determined by various orthogonal experimental methods. This comparative data highlights the importance of using multiple techniques to obtain a comprehensive understanding of ligand-receptor interactions.

Ligand	Assay Type	Parameter	Value (nM)	Cell Type/System	Reference
PGD2	Radioligand Binding	Kd	2.5 (high affinity site)	Recombinant HEK293(EBN A) cells	[1]
Kd	109 (low affinity site)	Recombinant HEK293(EBN A) cells	[1]		
Radioligand Binding	Ki	2.4	Recombinant HEK293(EBN A) cells	[1]	
cAMP Assay	EC50	14.9 ± 4.9	Recombinant HEK293(EBN A) cells		
13,14-dihydro-15-keto-PGD2 (DK-PGD2)	Radioligand Binding	Ki	3.4	Recombinant HEK293(EBN A) cells	[1]
Chemotaxis	EC50	~10	Human Th2 lymphocytes	[2]	
Δ12-PGJ2	Radioligand Binding	Ki	6.8	Not Specified	[3]
ILC2 Migration	EC50	17.4 - 91.7	Human ILC2s	[3]	
15-deoxy-Δ12,14-PGJ2	Radioligand Binding	Ki	5.2	Recombinant HEK293(EBN A) cells	[1]

PGD2-DP2R Signaling Pathway and Cross-Validation Workflow

To visually represent the molecular interactions and experimental logic discussed, the following diagrams were generated using Graphviz.





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